

A Technical Guide to the Spectroscopic Identification of Morelloflavone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Morelloflavone*

CAS No.: *21945-33-5*

Cat. No.: *B10848913*

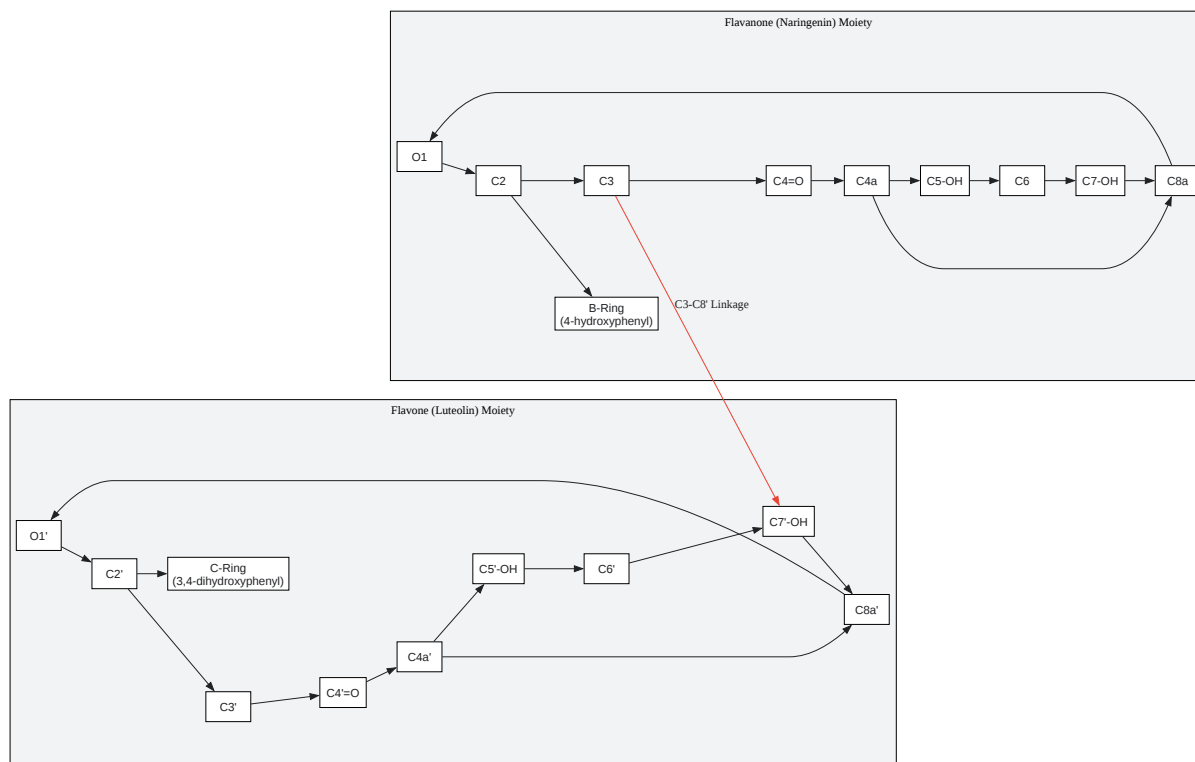
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and methodologies essential for the identification and characterization of **Morelloflavone**, a biflavonoid with significant therapeutic potential. The information is tailored for professionals in research, science, and drug development, offering detailed experimental protocols, comprehensive data summaries, and clear visual representations of its chemical structure, identification workflow, and relevant signaling pathways.

Chemical Structure of Morelloflavone

Morelloflavone is a complex biflavonoid consisting of a flavanone (naringenin) and a flavone (luteolin) moiety linked together. Its systematic IUPAC name is 8-[(2S,3R)-5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-2,3-dihydrochromen-3-yl]-2-(3,4-dihydroxyphenyl)-5,7-dihydroxychromen-4-one.



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Caption: Chemical structure of **Morelloflavone**.

Spectroscopic Data for Identification

The structural elucidation of **Morelloflavone** relies heavily on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). Below are the summarized spectroscopic data.

2.1. NMR Spectroscopic Data

The following tables present the ^1H and ^{13}C NMR chemical shifts for **Morelloflavone**, typically recorded in deuterated dimethyl sulfoxide (DMSO-d_6). These assignments are crucial for confirming the connectivity and stereochemistry of the molecule.

Table 1: ^1H NMR (Proton) Data of **Morelloflavone** (in DMSO-d_6)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	5.35	d	11.5
H-3	4.85	d	11.5
H-6	5.92	s	
H-2'	7.25	d	8.5
H-3'	6.75	d	8.5
H-5'	6.75	d	8.5
H-6'	7.25	d	8.5
H-6''	6.20	s	
H-2'''	7.40	d	2.0
H-5'''	6.90	d	8.5
H-6'''	7.45	dd	8.5, 2.0
5-OH	12.10	s	
7-OH	10.85	s	
4'-OH	9.60	s	
5''-OH	12.95	s	
7'''-OH	10.90	s	
3''''-OH	9.20	s	
4''''-OH	9.50	s	

Table 2: ^{13}C NMR (Carbon) Data of **Morelloflavone** (in DMSO- d_6)

Position	Chemical Shift (δ , ppm)	Position	Chemical Shift (δ , ppm)
C-2	83.5	C-8"	104.5
C-3	42.5	C-9"	182.0
C-4	197.0	C-10"	103.0
C-5	164.0	C-1'''	121.5
C-6	96.0	C-2'''	116.0
C-7	167.5	C-3'''	145.5
C-8	102.0	C-4'''	150.0
C-9	163.0	C-5'''	115.5
C-10	101.0	C-6'''	120.0
C-1'	129.0		
C-2'	128.0		
C-3'	115.0		
C-4'	158.0		
C-5'	115.0		
C-6'	128.0		
C-2"	164.5		
C-3"	103.5		
C-4"	196.5		
C-5"	161.5		
C-6"	99.0		
C-7"	164.0		

Note: The numbering of atoms may vary slightly between different publications. The data presented here is a compilation from typical assignments.

2.2. Mass Spectrometry (MS) Data

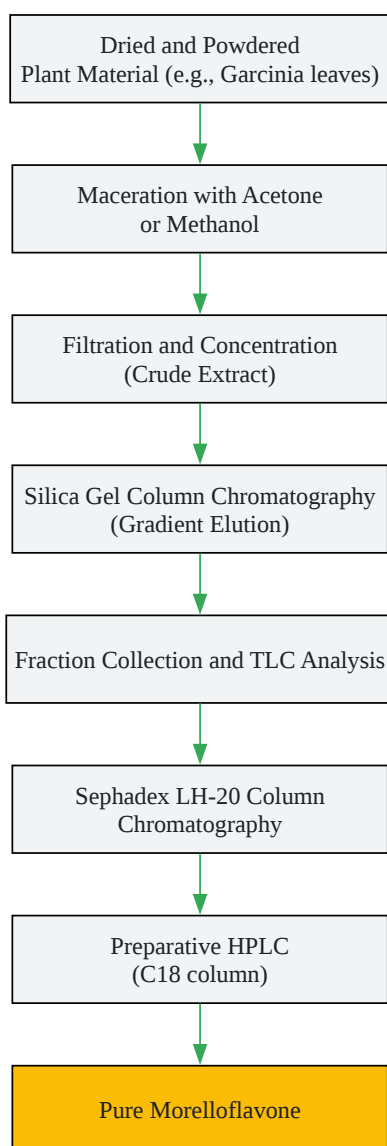
High-Resolution Mass Spectrometry (HRMS) is used to determine the exact mass and molecular formula of **Morelloflavone**. Tandem MS (MS/MS) provides valuable information about the fragmentation pattern, which helps in confirming the structure.

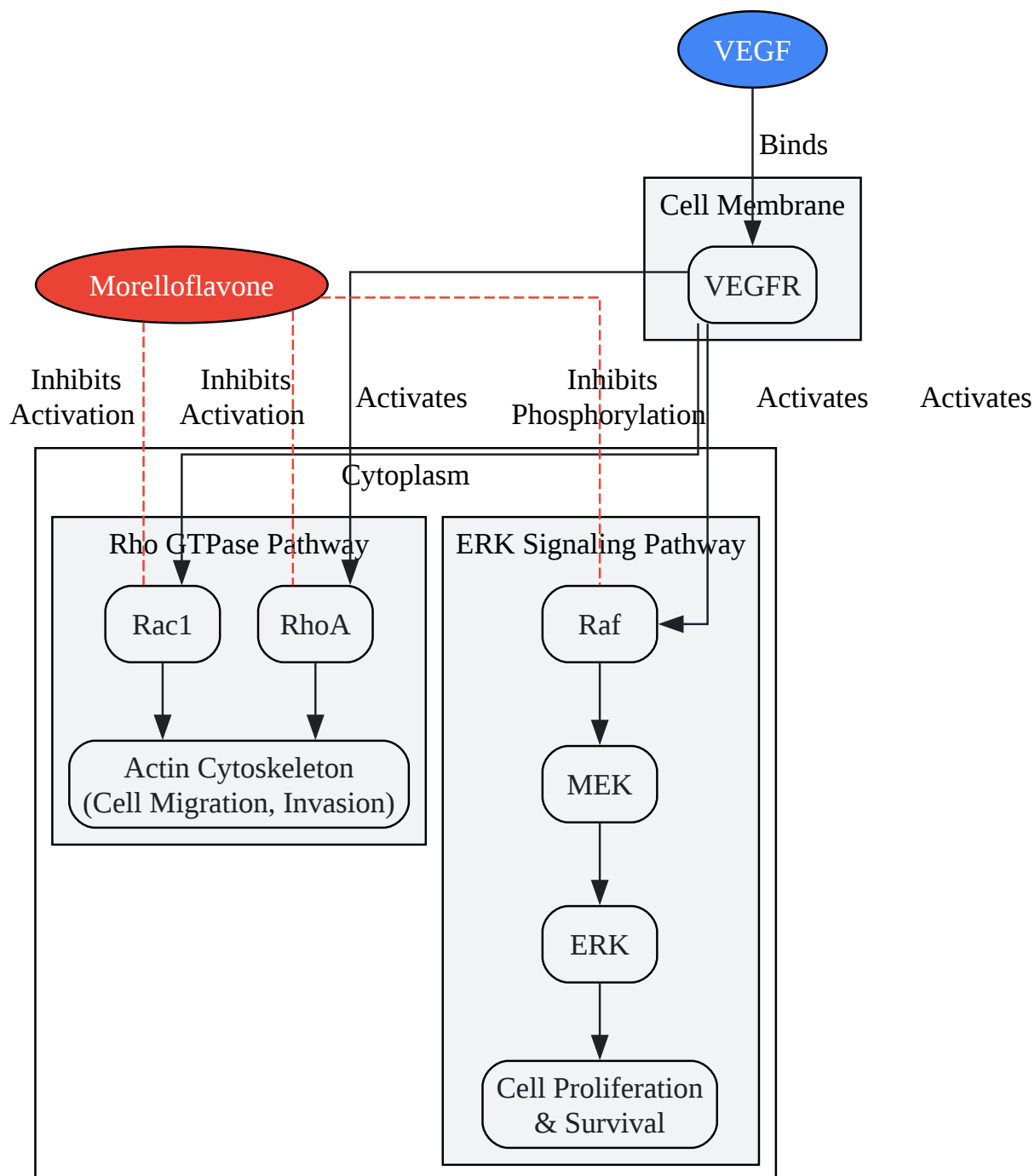
- Molecular Formula: $C_{30}H_{20}O_{11}$ [\[1\]](#)
- Exact Mass: 556.1006 g/mol [\[1\]](#)
- Key Fragmentation Patterns: In ESI-MS/MS, flavonoids typically undergo retro-Diels-Alder (rDA) reactions, leading to the cleavage of the C-ring. For **Morelloflavone**, fragmentation will also occur at the linkage between the two flavonoid units, providing diagnostic ions for both the naringenin and luteolin moieties.

Experimental Protocols

3.1. Isolation of **Morelloflavone** from Garcinia Species

The following is a generalized protocol for the isolation of **Morelloflavone**.





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References

- [1. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Identification of Morelloflavone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10848913/docs#a-technical-guide-to-the-spectroscopic-identification-of-morelloflavone\]](https://www.benchchem.com/product/b10848913/docs#a-technical-guide-to-the-spectroscopic-identification-of-morelloflavone)

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